

A Comprehensive Technical Guide to para-Methoxy-N-methylamphetamine (PMMA)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-(4-methoxyphenyl)-N-methylethanamine*

CAS No.: 41684-13-3

Cat. No.: B1364204

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: Clarifying the Chemical Identity

The compound of interest, commonly known in scientific and law enforcement literature as para-Methoxy-N-methylamphetamine (PMMA), is a synthetic molecule of the amphetamine class. It is crucial to begin this guide by clarifying a point of potential confusion in its nomenclature. While the systematic name **1-(4-methoxyphenyl)-N-methylethanamine** accurately describes the structure of PMMA, searches for this name can sometimes lead to a different, though structurally related, compound: 1-(4-methoxyphenyl)-N-methylmethanamine. [1] The latter is a benzylamine derivative and possesses different properties. This guide will focus exclusively on the former, the more widely studied and psychoactive substance, PMMA.

The correct IUPAC name for PMMA is 1-(4-methoxyphenyl)propan-2-amine, which is then N-methylated. For clarity and consistency with the majority of the scientific literature, the acronym PMMA will be used throughout this guide.

Chemical and Physical Properties

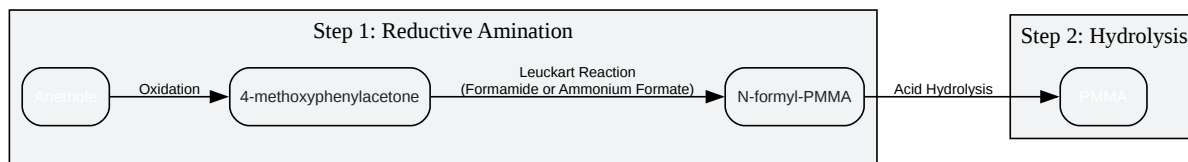
A summary of the key chemical and physical properties of PMMA is provided in the table below. This information is essential for researchers working with this compound in a laboratory setting, from designing experiments to ensuring proper storage and handling. The hydrochloride salt is a common form in which this compound is supplied for research purposes.[\[2\]](#)

Property	Value	Source
IUPAC Name	1-(4-methoxyphenyl)-N-methylpropan-2-amine	IUPAC
Common Synonyms	para-Methoxy-N-methylamphetamine, 4-Methoxy-N-methylamphetamine, 4-MeO-MA	SWGDrug [3]
Molecular Formula	C11H17NO	PubChem
Molecular Weight	179.26 g/mol	PubChem
CAS Number	3398-68-3	SWGDrug [3]
Appearance	Typically a white or off-white solid in its hydrochloride salt form	Sigma-Aldrich [2]

Synthesis of PMMA

The most cited method for the synthesis of PMMA in clandestine settings, and therefore of significant interest to forensic chemists, is the Leuckart reaction.[\[4\]](#) This method is also used for the synthesis of its analogue, para-methoxyamphetamine (PMA).[\[4\]](#) The synthesis of PMMA typically starts from anethole, a readily available compound found in anise and fennel oils.[\[5\]](#) This is often chosen as an alternative to safrole, the precursor for MDMA, due to stricter regulations on safrole's availability.[\[5\]](#)

The general workflow for the Leuckart synthesis of PMMA can be visualized as a two-step process:



[Click to download full resolution via product page](#)

Caption: Generalized workflow of the Leuckart synthesis of PMMA.

Detailed Experimental Protocol: Leuckart Synthesis of PMMA (Illustrative)

The following protocol is an illustrative example based on the principles of the Leuckart reaction as described in the literature for related compounds.^[4] This information is for academic and research purposes only. The synthesis of PMMA is illegal in many jurisdictions.

- Oxidation of Anethole: Anethole is first oxidized to 4-methoxyphenylacetone (P2P-OMe). This can be achieved using various oxidizing agents.
- Leuckart Reaction:
 - 4-methoxyphenylacetone is mixed with an excess of formamide or a mixture of formamide and formic acid.
 - The mixture is heated to a high temperature (typically 160-190°C) for several hours. This step results in the formation of the N-formyl intermediate of PMMA.
- Hydrolysis:
 - The reaction mixture is cooled, and the N-formyl intermediate is hydrolyzed by heating with a strong acid, such as hydrochloric acid.
 - This step removes the formyl group to yield the primary amine, PMMA.

- Purification: The final product is then purified, often through a series of extractions and crystallization, to yield PMMA hydrochloride.

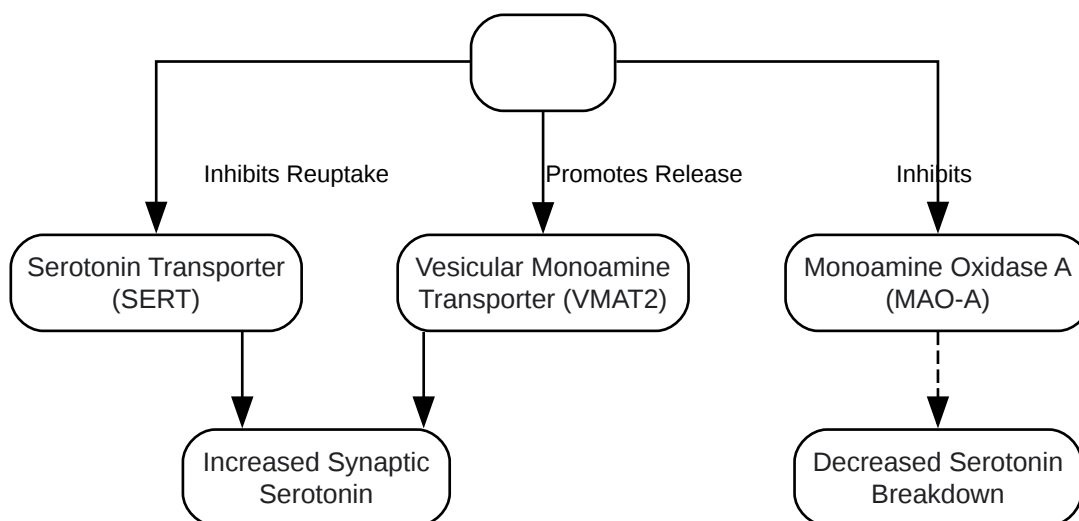
Pharmacological Profile

PMMA exerts its effects primarily through its interaction with the serotonergic system.[5] However, its pharmacological profile is distinct from that of MDMA, which can lead to dangerous consequences for unsuspecting users.[5]

Mechanism of Action

PMMA's primary mechanism of action is as a potent serotonin releasing agent.[6] It also inhibits the reuptake of serotonin, leading to a significant increase in the extracellular concentration of this neurotransmitter.[6] Additionally, PMMA is a potent inhibitor of monoamine oxidase A (MAO-A).[5] This dual action of releasing serotonin and preventing its breakdown can lead to a dangerously high level of synaptic serotonin, a condition known as serotonin syndrome.

The interaction of PMMA with the dopaminergic and noradrenergic systems is less pronounced compared to its effects on serotonin.[5]



[Click to download full resolution via product page](#)

Caption: Simplified diagram of PMMA's primary mechanism of action on the serotonergic system.

Pharmacokinetics and Metabolism

Studies in rats have shown that PMMA is rapidly absorbed and distributed throughout the body, with the highest concentrations found in the lungs.[7] It readily crosses the blood-brain barrier.

[7] The plasma half-life of PMMA in rats is approximately one hour.[7]

The primary metabolic pathway for PMMA is O-demethylation to its active metabolite, para-methoxyamphetamine (PMA), a reaction catalyzed by the cytochrome P450 enzyme CYP2D6.

[6] This enzyme is known for its genetic polymorphism in humans, which can lead to significant inter-individual differences in the metabolism and toxicity of PMMA.[6] Individuals who are "poor metabolizers" may experience higher and more prolonged plasma concentrations of PMMA, increasing the risk of adverse effects.[6]

Analytical Methodologies

The accurate identification and quantification of PMMA in biological samples and seized materials are crucial for clinical and forensic toxicology. Several analytical techniques are employed for this purpose.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a widely used and reliable method for the identification of PMMA.[4] The sample is first extracted and then derivatized before being injected into the gas chromatograph. The compound is separated based on its volatility and then fragmented and detected by the mass spectrometer, providing a unique "fingerprint" for identification.

High-Performance Liquid Chromatography (HPLC)

HPLC is another powerful technique for the analysis of PMMA, particularly for its quantification in biological fluids.[3] HPLC can be coupled with various detectors, such as a diode-array detector (DAD) or a mass spectrometer (LC-MS), to provide both qualitative and quantitative data.[3]

Sample Preparation for Analysis

A general protocol for the extraction of PMMA from a biological matrix (e.g., urine) for instrumental analysis is outlined below:

- **Sample Collection:** A urine sample is collected.
- **Hydrolysis (if necessary):** For conjugated metabolites, an enzymatic or acid hydrolysis step may be required.
- **Liquid-Liquid Extraction or Solid-Phase Extraction (SPE):**
 - The sample is alkalized to a pH of approximately 9-10.
 - The PMMA is extracted into an organic solvent (e.g., a mixture of chloroform and isopropanol).
 - Alternatively, the sample can be passed through an SPE cartridge to isolate the analyte of interest.
- **Evaporation and Reconstitution:** The organic solvent is evaporated, and the residue is reconstituted in a suitable solvent for injection into the analytical instrument.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the analysis of PMMA in biological samples.

Toxicology and Clinical Effects

PMMA is significantly more toxic than MDMA.[8] Its onset of action is slower, which can lead users to take additional doses, believing the initial dose was ineffective.[8] This can rapidly lead to a dangerous overdose. The combination of potent serotonin release and MAO-A inhibition can result in severe serotonin syndrome, characterized by hyperthermia, agitation, seizures, and cardiovascular collapse.[5][8] Rapid and significant increases in body temperature are a major cause of death in PMMA-related fatalities.[5]

Conclusion

para-Methoxy-N-methylamphetamine (PMMA) is a potent and dangerous synthetic drug with a complex pharmacological profile. A clear understanding of its chemical identity, synthesis, mechanism of action, metabolism, and analytical detection is essential for researchers, clinicians, and forensic scientists. The potential for confusion with other substances and its high toxicity underscore the importance of accurate identification and the dissemination of reliable scientific information.

References

- PubChem. (n.d.). 1-(4-methoxyphenyl)-N-methylmethanamine. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 1-(4-Methoxyphenyl)ethanamine. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- SWGDrug. (2005). p-METHOXYMETHAMPHETAMINE. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). (+-)-p-Methoxyamphetamine. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). para-Methoxyamphetamine. Retrieved from [\[Link\]](#)
- Shimadzu. (n.d.). Analysis of Methyl Methacrylate in Polymethyl Methacrylate Plastics by GC. Retrieved from [\[Link\]](#)
- ACS Publications. (2024). Quantitative Determination of Poly(methyl Methacrylate) Micro/Nanoplastics by Cooling-Assisted Solid-Phase Microextraction Coupled to Gas Chromatography–Mass Spectrometry: Theoretical and Experimental Insights. Analytical Chemistry. Retrieved from [\[Link\]](#)
- PubMed. (2009). Studies on distribution and metabolism of para-methoxymethamphetamine (PMMA) in rats after subcutaneous administration. Retrieved from [\[Link\]](#)
- The Analytical Scientist. (n.d.). Quantitative Analysis of Residual Monomer in PMMA by Thermal Desorption-GC-MS. Retrieved from [\[Link\]](#)

- ResearchGate. (2002). Identification and synthesis of some contaminants present in 4-methoxyamphetamine (PMA) prepared by the Leuckart method. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 25D-NBOMe. Retrieved from [\[Link\]](#)
- Taylor & Francis Online. (n.d.). Para-Methoxyamphetamine – Knowledge and References. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1-(4-methoxyphenyl)-N-methylmethanamine | C₉H₁₃NO | CID 485407 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 1-(4-Methoxyphenyl)-N-methylethanamine hydrochloride AldrichCPR | Sigma-Aldrich [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 3. swgdrug.org [\[swgdrug.org\]](https://swgdrug.org)
- 4. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 5. para-Methoxyamphetamine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 6. (+-)-p-Methoxyamphetamine | C₁₀H₁₅NO | CID 31721 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 7. Studies on distribution and metabolism of para-methoxymethamphetamine (PMMA) in rats after subcutaneous administration - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 8. taylorandfrancis.com [\[taylorandfrancis.com\]](https://taylorandfrancis.com)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to para-Methoxy-N-methylamphetamine (PMMA)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1364204/docs#a-comprehensive-technical-guide-to-para-methoxy-n-methylamphetamine-pmma\]](https://www.benchchem.com/product/b1364204/docs#a-comprehensive-technical-guide-to-para-methoxy-n-methylamphetamine-pmma)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)